

fluconazole versus itraconazole

pharmacokinetics tissue penetration

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Compound Focus: Fluconazole

CAS No.: 86386-73-4

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Pharmacokinetic and Tissue Penetration Profile

Parameter	Fluconazole	Itraconazole
Molecular Weight	305 g/mol [1]	706 g/mol [2]
Lipophilicity (Log D)	Low (0.5) [2]	High (>5.0) [2]
Plasma Protein Binding	Low (11-12%) [1]	Very High (99.8%) [2]
Volume of Distribution (Vss)	~0.7 L/kg (similar to total body water) [2] [1]	~11 L/kg (large) [2]
Primary Route of Elimination	Renal excretion (~80% as unchanged drug) [1]	Extensive hepatic metabolism [2] [3]
Bioavailability	High (>90%), unaffected by food [1] [4]	Variable; enhanced by food (dependent on formulation) [4]
CSF Penetration	High (~80% of plasma levels) [1]	Low to Moderate [2]

Parameter	Fluconazole	Itraconazole
Skin Penetration (Stratum Corneum)	High concentrations, 10x plasma levels at 24h [5]	High concentrations, but lower than fluconazole in epidermis [5]
Abscess Fluid Penetration	Good (fluid/plasma ratio: 0.66-1.02) [6]	Moderate (fluid/plasma ratio: 0.39-1.83) [6]
Abscess Tissue Penetration	Good (tissue/plasma ratio: 0.21-1.37) [6]	High (tissue/plasma ratio: 0.51-15.9) [6]

Key Experimental Data and Findings

The comparative data in the table is supported by specific experimental studies that illustrate the real-world penetration of these drugs.

- **Penetration into Soft Tissue Abscesses:** A 2024 study measured concentrations in a lung transplant patient with *Candida albicans* invasive candidiasis [6]. The data demonstrates that while both drugs can achieve concentrations above the MIC in infected tissues, **itraconazole exhibits much wider variability and can achieve significantly higher tissue concentrations** than plasma [6]. **Fluconazole** shows more consistent and predictable penetration closer to plasma levels [6].
- **Distribution in Skin Tissue:** A guinea pig study investigated the intracutaneous distribution of both drugs [5]. The data confirms that **fluconazole reaches high concentrations throughout the skin layers**, including the epidermis and dermis [5]. While itraconazole also penetrates the stratum corneum effectively, its concentration in the deeper epidermis and dermis was lower than that of **fluconazole** [5].

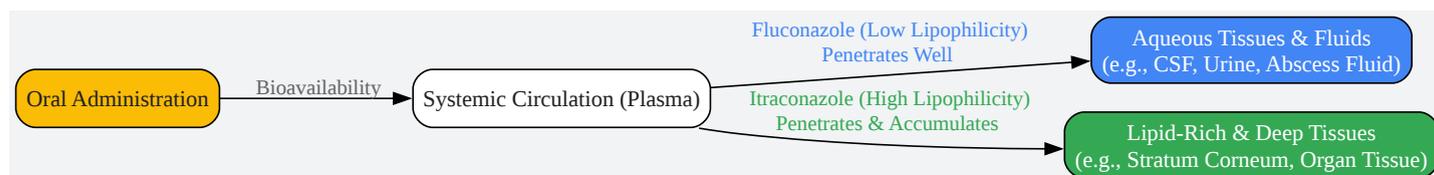
Clinical and Therapeutic Implications

The distinct pharmacokinetic profiles of **fluconazole** and itraconazole lead to different clinical applications and monitoring considerations.

- **Drug Interactions and Monitoring:** Due to its metabolism by CYP3A4, **itraconazole has a high potential for drug-drug interactions** and exhibits significant inter- and intra-patient pharmacokinetic variability, making it a strong candidate for **therapeutic drug monitoring (TDM)** [2] [3]. **Fluconazole**, which undergoes minimal metabolism and has predictable pharmacokinetics, does not require routine TDM, except in special cases like renal dysfunction [1] [3].
- **Therapeutic Applications:** The penetration profile dictates their preferred use.
 - **Fluconazole:** Its excellent penetration into aqueous compartments like the CSF and urine makes it a prime choice for **cryptococcal meningitis** and **urinary tract infections** [1].
 - **Itraconazole:** Its high lipophilicity and extensive tissue binding favor its use for **cutaneous fungal infections** and **invasive infections in lipid-rich tissues** [5] [2]. Its long residence time in tissues can be advantageous for prolonged antifungal effect [2].

Visualizing the Distribution Principle

The following diagram illustrates the general distribution principles of antifungal agents, which underpin the different behaviors of **fluconazole** and itraconazole.



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References

1. Fluconazole: Uses, Interactions, Mechanism of Action [go.drugbank.com]

2. Tissue Penetration of Antifungal Agents - PMC - PubMed Central [pmc.ncbi.nlm.nih.gov]
3. Antifungal Therapeutic Drug Monitoring - PubMed Central - NIH [pmc.ncbi.nlm.nih.gov]
4. Comparative pharmacokinetics of fluconazole and ... [pubmed.ncbi.nlm.nih.gov]
5. Intracutaneous distributions of fluconazole, itraconazole, ... [pubmed.ncbi.nlm.nih.gov]
6. Antifungal drug penetration in soft tissue abscesses [pubmed.ncbi.nlm.nih.gov]

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